

# L-Methionine-13C,d5: A Technical Guide for Advanced Research Applications

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## Compound of Interest

Compound Name: *L-Methionine-13C,d5*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the applications of **L-Methionine-13C,d5** in scientific research. **L-Methionine-13C,d5** is a stable isotope-labeled (SIL) form of the essential amino acid L-methionine. This labeling, which incorporates one carbon-13 atom and five deuterium atoms, renders the molecule heavier than its endogenous counterpart. This key characteristic makes it an invaluable tool in mass spectrometry-based quantitative analysis, metabolic flux studies, and quantitative proteomics.

## Core Applications in Research

**L-Methionine-13C,d5** serves two primary functions in research:

- Internal Standard for Quantitative Analysis: In quantitative mass spectrometry (LC-MS/MS), **L-Methionine-13C,d5** is used as an internal standard to accurately quantify the concentration of endogenous L-methionine and related metabolites in various biological matrices.<sup>[1]</sup> Its chemical and physical properties are nearly identical to the unlabeled analyte, ensuring similar behavior during sample preparation, chromatography, and ionization.<sup>[2]</sup> This co-elution and co-ionization allow for the correction of matrix effects and variations in instrument response, leading to highly accurate and precise quantification.<sup>[3]</sup>
- Metabolic Tracer for Flux Analysis: As a metabolic tracer, **L-Methionine-13C,d5** is introduced into biological systems, such as cell cultures or whole organisms, to trace the metabolic fate of methionine through various biochemical pathways.<sup>[1][4]</sup> By tracking the incorporation of

the stable isotopes into downstream metabolites, researchers can elucidate metabolic pathways and quantify the rates (fluxes) of these reactions.<sup>[4][5]</sup> This is particularly crucial for understanding the methionine cycle, which is central to cellular methylation, polyamine synthesis, and redox homeostasis.

## Data Presentation: Properties of L-Methionine Isotopologues

The selection of a specific isotopologue of L-methionine depends on the experimental requirements, including the analytical platform and the specific metabolic pathway under investigation. The following table summarizes the properties of commonly used stable isotope-labeled L-methionine variants.

Isotopologue	Label	Molecular Weight ( g/mol )	Isotopic Purity	Key Applications
L-Methionine-13C,d5	1x 13C, 5x 2H	155.23	>98%	Internal Standard (LC-MS), Metabolic Tracer
L-Methionine-13C5	5x 13C	154.17	>99%	Metabolic Tracer, SILAC Proteomics
L-Methionine-d3 (methyl-d3)	3x 2H	152.23	>98%	Internal Standard (LC-MS), Metabolic Tracer
L-Methionine-13C5,15N	5x 13C, 1x 15N	155.17	>98%	Metabolic Tracer, SILAC Proteomics, NMR studies

## Experimental Protocols

# Use of L-Methionine-13C,d5 as an Internal Standard for LC-MS/MS Quantification of L-Methionine

This protocol provides a general framework for the quantification of L-methionine in biological samples, such as plasma or cell extracts.

## a. Materials:

- **L-Methionine-13C,d5** (as internal standard)
- L-Methionine (for calibration curve)
- Biological sample (e.g., plasma, cell lysate)
- Protein precipitation agent (e.g., sulfosalicylic acid, methanol)
- LC-MS grade solvents (e.g., water, acetonitrile, formic acid)

## b. Sample Preparation:

- Spiking of Internal Standard: To a known volume or weight of the biological sample, add a precise amount of **L-Methionine-13C,d5** solution to achieve a final concentration within the linear range of the assay (e.g., 10-100  $\mu$ M).
- Protein Precipitation: Add a protein precipitation agent to the sample (e.g., 3 volumes of cold methanol to 1 volume of sample). Vortex thoroughly.
- Centrifugation: Centrifuge the samples at high speed (e.g., 14,000 x g) for 10 minutes at 4°C to pellet the precipitated proteins.
- Supernatant Collection: Carefully collect the supernatant containing the analyte and internal standard.
- Solvent Evaporation and Reconstitution: Evaporate the supernatant to dryness under a stream of nitrogen. Reconstitute the residue in a suitable mobile phase for LC-MS/MS analysis.

## c. LC-MS/MS Analysis:

- Chromatographic Separation: Use a suitable column for amino acid analysis, such as a HILIC or a mixed-mode column.<sup>[6]</sup> A typical gradient elution can be performed with mobile phases consisting of water and acetonitrile with additives like formic acid or ammonium formate to improve peak shape and ionization.<sup>[7]</sup>
- Mass Spectrometry Detection: Operate the mass spectrometer in positive electrospray ionization (ESI) mode. Use Multiple Reaction Monitoring (MRM) to detect the specific precursor-to-product ion transitions for both L-methionine and **L-Methionine-13C,d5**.
  - L-Methionine: e.g., Q1: 150.1 -> Q3: 104.1
  - **L-Methionine-13C,d5**: e.g., Q1: 155.2 -> Q3: 109.1
- Quantification: Construct a calibration curve by plotting the peak area ratio of the L-methionine standard to the **L-Methionine-13C,d5** internal standard against the concentration of the L-methionine standard. Determine the concentration of L-methionine in the unknown samples by interpolating their peak area ratios from the calibration curve.

d. Method Validation: The analytical method should be validated for linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ) according to established guidelines.<sup>[7]</sup> The following table presents typical validation parameters reported in the literature for similar assays.

Parameter	Typical Value
Linearity ( $R^2$ )	>0.99
LOD	0.04 - 0.2 $\mu\text{mol/l}$
LOQ	0.1 - 0.7 $\mu\text{mol/l}$
Intra-day Precision (%CV)	< 5%
Inter-day Precision (%CV)	< 10%
Recovery	90 - 110%

# Metabolic Flux Analysis of the Methionine Cycle using L-Methionine-13C,d5

This protocol outlines a general workflow for tracing the metabolism of methionine in cultured cells.

## a. Cell Culture and Labeling:

- Culture cells in standard medium to the desired confluence.
- Replace the standard medium with a medium containing a known concentration of **L-Methionine-13C,d5**.
- Incubate the cells for various time points to allow for the uptake and metabolism of the labeled methionine.

## b. Metabolite Extraction:

- At each time point, rapidly quench the metabolism by, for example, aspirating the medium and adding ice-cold 80% methanol.
- Scrape the cells and collect the cell lysate.
- Centrifuge to pellet cell debris and collect the supernatant containing the metabolites.

## c. LC-MS/MS Analysis:

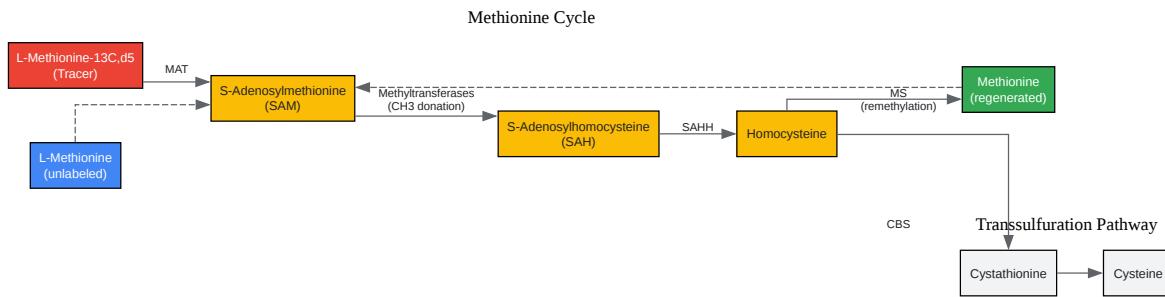
- Analyze the extracted metabolites using LC-MS/MS.
- Monitor for the mass isotopologues of downstream metabolites of the methionine cycle, such as S-adenosylmethionine (SAM), S-adenosylhomocysteine (SAH), and homocysteine, to determine the extent of 13C and/or deuterium incorporation.

## d. Data Analysis and Flux Calculation:

- Correct the raw mass spectrometry data for natural isotope abundance.

- Use the time-course data of isotope labeling in various metabolites to calculate the metabolic fluxes through the different reactions of the methionine cycle using mathematical models.[4]

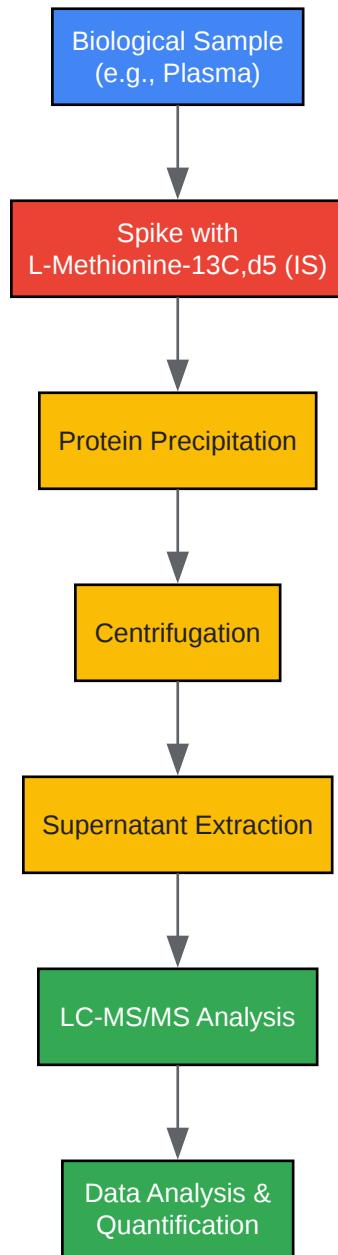
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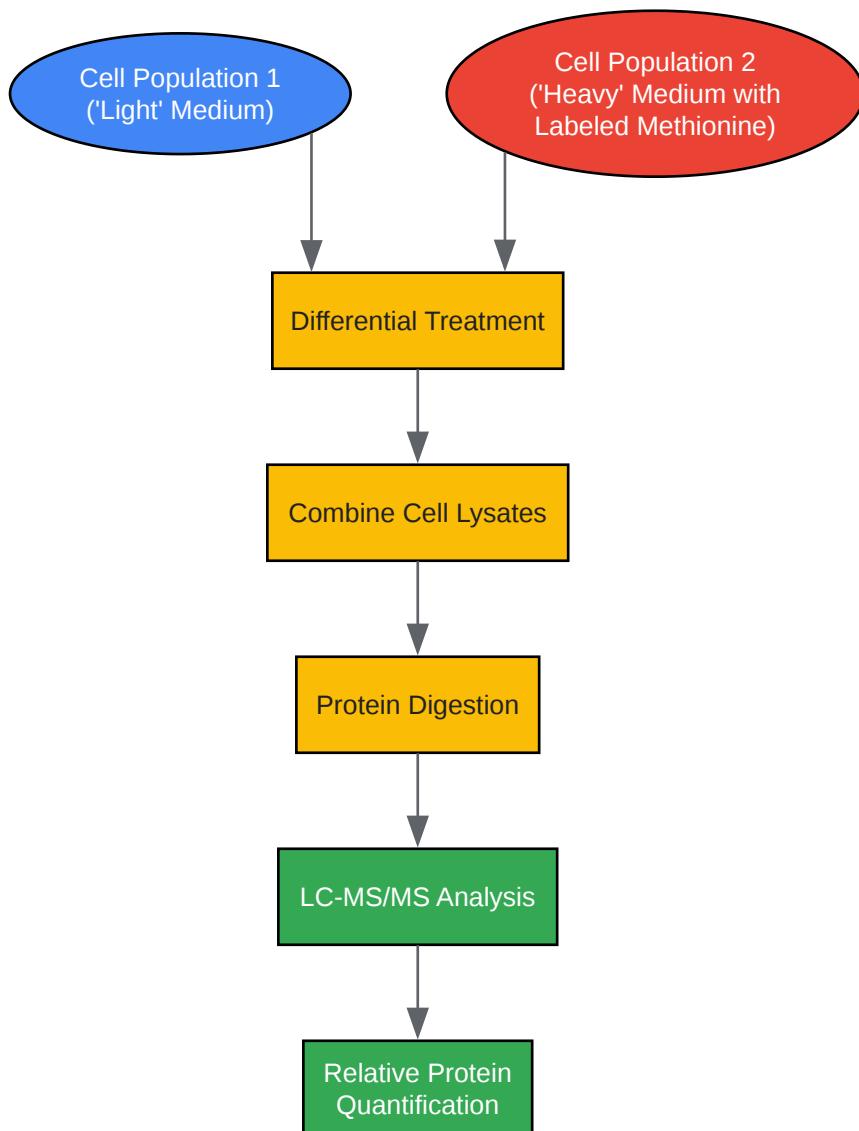
Caption: Metabolic flux through the methionine cycle traced with **L-Methionine-13C,d5**.

## Quantitative Analysis Workflow

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Caption: Workflow for L-Methionine quantification using **L-Methionine-13C,d5** as an internal standard.

## SILAC Workflow

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